A Comparative Guide to the Structure-Activity Relationship of Trimethoxyphenyl Piperazines

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Compound of Interest

Compound Name:	*2-(3,4,5-Trimethoxyphenyl)piperazine*
CAS No.:	*65709-47-9*
Cat. No.:	*B1333190*

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The trimethoxyphenyl piperazine scaffold is a versatile pharmacophore that forms the basis of numerous biologically active compounds. Its unique structural features, characterized by a trimethoxyaniline or benzyl group linked to a piperazine ring, have been extensively explored in medicinal chemistry, leading to the discovery of potent agents targeting a range of biological entities. This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of trimethoxyphenyl piperazine derivatives, focusing on their interactions with key therapeutic targets: tubulin, serotonin receptors, and α1-adrenergic receptors. By synthesizing experimental data and mechanistic insights, this document aims to serve as a valuable resource for the rational design and development of novel therapeutics based on this privileged scaffold.

Targeting Microtubule Dynamics: Trimethoxyphenyl Piperazines as Tubulin Polymerization Inhibitors

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The 3,4,5-trimethoxyphenyl (TMP) moiety is a well-established pharmacophore that interacts with the colchicine binding site on β-tubulin, leading to the inhibition of microtubule polymerization and subsequent cell cycle arrest and apoptosis.[1] This mechanism has been a cornerstone in the development of anticancer agents. The piperazine ring in this context often serves as a linker to a second aromatic or heterocyclic ring, influencing the overall conformation and binding affinity of the molecule.

Core Structure-Activity Relationships

The foundational SAR for TMP-based tubulin inhibitors revolves around the optimal positioning of the TMP ring and the nature of the second aryl group. The piperazine core provides a flexible yet constrained linkage that can be modified to fine-tune the molecule's properties.

Comparative Analysis of Cytotoxicity and Tubulin Polymerization Inhibition

The following table summarizes the in vitro activity of representative trimethoxyphenyl derivatives, highlighting the impact of structural modifications on their anticancer effects.

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Compound ID	B-Ring Moiety	Cytotoxicity IC50 (μM)	Tubulin Polymerization Inhibition IC50 (μM)	Reference
VI	Pyridine	3.25 (HepG-2), 4.83 (HCT-116), 6.11 (MCF-7)	0.00892	[2]
St. 61	Thiazole	< 2 (MCF-7, HeLa, Ht29, A549)	1.20	[3]
St. 62	Thiazole-thione	1.14 (μg/mL) (MCF-7)	5.14 (μg/mL)	[3]
St. 63	Thiazole-thione	2.41 (μg/mL) (MCF-7)	9.97 (μg/mL)	[3]
VERU-111	2-Aryl-4-benzoyl-imidazole	0.0052 (average)	Not specified	[1]
13f	3-Methoxybenzo[4][5]-dioxene	0.0011 - 0.0033 (melanoma cell lines)	Not specified	[1]

Key Insights:

- The nature of the second aromatic ring (B-ring) significantly impacts both cytotoxicity and tubulin polymerization inhibition. For instance, a pyridine moiety in compound VI leads to potent, nanomolar inhibition of tubulin polymerization.[2]
- Heterocyclic B-rings like thiazole and thiazole-thione also confer significant activity.[3]
- Modification of the TMP ring itself, as seen in compound 13f with a 3-methoxybenzo[4][5]-dioxene moiety, can lead to a substantial increase in antiproliferative activity compared to the parent compound VERU-111.[1] This highlights that while the TMP group is crucial, its isosteric replacement can be a successful strategy for optimization.

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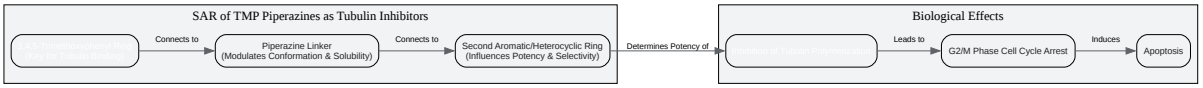
Mechanistic Insights from Molecular Docking

Molecular docking studies have consistently shown that the TMP moiety of these inhibitors binds within the colchicine binding site of β-tubulin. The methoxy groups of the TMP ring are often involved in hydrogen bonding with residues such as Cys241, while the rest of the molecule establishes hydrophobic and van der Waals interactions within the binding pocket.[2]



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Caption: Key structural elements and their biological consequences in TMP piperazine tubulin inhibitors.

Modulating Neurological Pathways: Trimethoxyphenyl Piperazines at Serotonin Receptors

Arylpiperazines are a well-known class of ligands for serotonin (5-hydroxytryptamine, 5-HT) receptors, with many approved drugs for psychiatric disorders containing this scaffold. The methoxyphenyl piperazine moiety, in particular, has been a focus for developing ligands with high affinity and selectivity for various 5-HT receptor subtypes, especially the 5-HT1A receptor.

Structure-Activity Relationships at the 5-HT1A Receptor

The SAR for 5-HT1A receptor ligands is often characterized by an arylpiperazine core, a flexible alkyl linker, and a terminal amide or imide group. The substitution pattern on the phenyl ring of the piperazine is a critical determinant of affinity and selectivity.

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Comparative Analysis of 5-HT1A Receptor Binding Affinity

The following table presents the binding affinities (Ki) of several methoxyphenyl piperazine derivatives for the 5-HT1A receptor, illustrating the impact of structural modifications on receptor interaction.

Compound ID	Arylpiperazine Moiety	Terminal Group	5-HT1A Ki (nM)	α1-Adrenergic Ki (nM)	Selectivity (α1/5-HT1A)	Reference
NAN-190	1-(2-Methoxyphenyl)piperazine	4-(2-Phthalimido)butyl	0.6	0.8	1.3	[6]
2j	1-(2-Methoxyphenyl)piperazine	4-(1-Adamantanecarboxamido)butyl	0.4	64	160	[6]
8	1-(2-Methoxyphenyl)piperazine	N-(1-Adamantyl)propylamine	1.2	Not specified	Not specified	[4]
10	1-(2-Methoxyphenyl)piperazine	N-(3,5-Dimethyl-1-adamantyl)propylamine	21.3	Not specified	Not specified	[4]
DF-100	Not specified	Not specified	22	>20	~1	[7]
DF-300	Not specified	Not specified	7.7	>20	>2.6	[7]
DF-400	Not specified	Not specified	5.8	>20	>3.4	[7]

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Key Insights:

- The 2-methoxyphenylpiperazine moiety is a highly potent pharmacophore for the 5-HT1A receptor, with several derivatives exhibiting nanomolar binding affinities.[4]
- A key challenge in this class of compounds is achieving selectivity over α1-adrenergic receptors, as many arylpiperazines bind to both.[6]
- Modification of the terminal group is a successful strategy to enhance selectivity. Replacing the phthalimide group of NAN-190 with a bulky adamantane carboxamide (compound 2j) retains high 5-HT1A affinity while significantly reducing affinity for the α1-adrenergic receptor, resulting in a 160-fold increase in selectivity.[6]
- The nature of the terminal amine substituent also influences potency, with the unsubstituted adamantyl group in compound 8 showing higher affinity than the dimethyl-substituted analog 10.[4]

Targeting the Sympathetic Nervous System: Trimethoxyphenyl Piperazines as α1-Adrenergic Receptor Antagonists

α1-Adrenergic receptor antagonists are widely used in the treatment of hypertension and benign prostatic hyperplasia (BPH).[8][9] The arylpiperazine scaffold is a common feature in many selective α1-adrenoceptor antagonists.

Core Structure-Activity Relationships

The SAR of arylpiperazine-based α1-antagonists is influenced by the nature of the aryl group attached to the piperazine, the linker, and the terminal moiety. The 2-methoxyphenyl group is a common feature that contributes to high affinity.

Comparative Analysis of α1-Adrenergic Receptor Antagonist Activity

The following table summarizes the α1-adrenoceptor affinities of various arylpiperazine derivatives.

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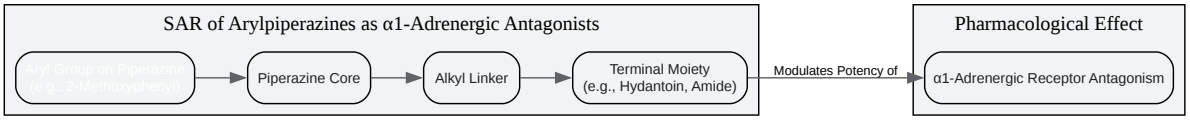
Compound ID	Arylpiperazine Moiety	Terminal Group	α1-Adrenoceptor Affinity (Ki or pA2)	Reference
NAN-190	1-(2-Methoxyphenyl)piperazine	4-(2-Phthalimido)butyl	Ki = 0.8 nM	[6]
2f	Arylpiperazine	Not specified	pA2 = 7.5	[10]
General Trend	2-Alkoxyphenylpiperazine	Hydantoin with methyl or 2-methylpropionate at N3	Nanomolar to submicromolar Ki	[11]

Key Insights:

- 2-Alkoxyphenylpiperazine moieties are generally associated with high affinity for α1-adrenoceptors.[11]
- The terminal portion of the molecule can be varied to modulate activity. For instance, hydantoin derivatives with specific alkyl or ester substituents at the N3 position exhibit potent α1-antagonism.[11]
- Replacing the 2-alkoxyphenyl group with other aromatic systems like 2-furoyl or 2-pyridyl generally leads to a significant decrease in α1-adrenoceptor affinity.[11]



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Caption: Structural components influencing the α1-adrenergic antagonist activity of arylpiperazines.

Experimental Protocols

To ensure the reproducibility and validation of the SAR data presented, this section provides detailed, step-by-step methodologies for key in vitro assays.

In Vitro Tubulin Polymerization Assay

This assay turbidimetrically measures the effect of compounds on the polymerization of purified tubulin.

Materials:

- Purified bovine brain tubulin (>99% pure)
- General Tubulin Buffer (GTB): 80 mM PIPES (pH 6.9), 2.0 mM MgCl2, 0.5 mM EGTA
- GTP solution (100 mM)
- Test compounds dissolved in DMSO
- Colchicine (positive control)
- Paclitaxel (positive control for polymerization promotion)
- 96-well microplate
- Temperature-controlled microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Preparation: Pre-warm the microplate reader to 37°C. Keep all reagents on ice until use.
- Reaction Mixture: In each well of a pre-chilled 96-well plate, add the following on ice:
  - 93 µL of GTB containing 2 mg/mL tubulin.

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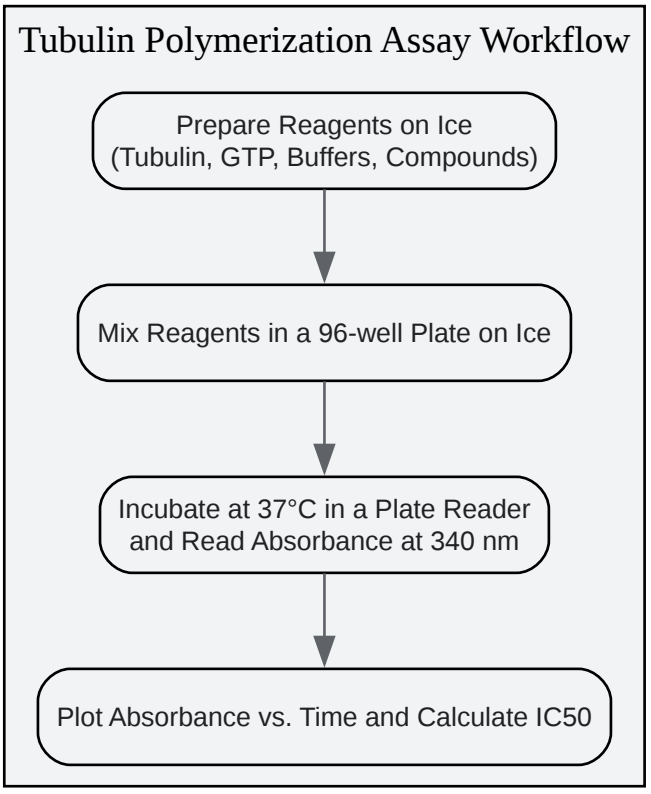
- 5 µL of the test compound at various concentrations (or DMSO for control).
- 2 µL of 100 mM GTP solution.

- Initiation of Polymerization: Place the plate in the pre-warmed 37°C microplate reader.
- Measurement: Immediately begin recording the absorbance at 340 nm every minute for at least 60 minutes.
- Data Analysis: The increase in absorbance over time reflects the rate of tubulin polymerization. Plot absorbance versus time. The IC50 value is the concentration of the compound that inhibits the rate of polymerization by 50% compared to the DMSO control.



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Caption: Workflow for the in vitro tubulin polymerization assay.

Radioligand Binding Assay for 5-HT1A Receptor

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This assay determines the affinity of a test compound for the 5-HT1A receptor by measuring its ability to compete with a radiolabeled ligand.

Materials:

- Cell membranes expressing human 5-HT1A receptors
- Radioligand: [3H]8-OH-DPAT or [3H]WAY-100635
- Binding Buffer: 50 mM Tris-HCl, 10 mM MgSO4, 0.5 mM EDTA, pH 7.4
- Non-specific binding control: Serotonin (10 µM)
- Test compounds at various concentrations
- 96-well microplate
- Glass fiber filters (e.g., Whatman GF/B)
- Cell harvester
- Scintillation cocktail
- Liquid scintillation counter

Procedure:

- Reaction Setup: In a 96-well plate, add in the following order:
  - 50 µL of binding buffer.
  - 50 µL of test compound at various concentrations (or buffer for total binding, or serotonin for non-specific binding).
  - 50 µL of radioligand at a concentration near its Kd.
  - 100 µL of cell membrane preparation (containing a specific amount of protein, e.g., 10-20 µg).

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- Incubation: Incubate the plate at a specified temperature (e.g., 25°C or 37°C) for a predetermined time (e.g., 60 minutes) to reach equilibrium.
- Filtration: Rapidly terminate the binding reaction by filtering the contents of each well through a glass fiber filter using a cell harvester. Wash the filters several times with ice-cold binding buffer to remove unbound radioligand.
- Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the logarithm of the test compound concentration. Determine the IC50 value from the resulting sigmoidal curve. Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

MTT Cytotoxicity Assay

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- Test compounds
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well sterile culture plates
- Microplate reader

Procedure:

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- Cell Seeding: Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the test compounds and incubate for a specified period (e.g., 48 or 72 hours).
- MTT Addition: After the incubation period, add MTT solution to each well and incubate for 2-4 hours at 37°C.
- Formazan Solubilization: Carefully remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control. Plot the percentage of viability against the logarithm of the compound concentration to determine the IC50 value.

Conclusion

The trimethoxyphenyl piperazine scaffold is a remarkably fruitful starting point for the design of potent and selective ligands for a variety of important biological targets. The SAR data compiled in this guide demonstrate that subtle modifications to the trimethoxyphenyl ring, the piperazine core, and the terminal substituents can lead to dramatic changes in biological activity and target selectivity. A thorough understanding of these relationships, coupled with robust experimental validation using the protocols outlined herein, is essential for the continued development of novel therapeutics based on this versatile chemical framework. The insights provided are intended to empower researchers to make informed decisions in the design of next-generation trimethoxyphenyl piperazine derivatives with improved efficacy and safety profiles.

References

- Malawska, B., Kulig, K., & Cios, A. (2006). Synthesis, alpha 1-adrenoceptor antagonist activity, and SAR study of novel arylpiperazine derivatives of phenytoin. Bioorganic & medicinal chemistry, 14(16), 5597–5607.

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- Penjisevic, J. Z., et al. (2023). Synthesis of novel 5-HT1A arylpiperazine ligands: Binding data and computer-aided analysis of pharmacological potency. Journal of Molecular Structure, 1272, 134177.
- Mokrosz, M. J., et al. (1995). Analogues of the 5-HT1A serotonin antagonist 1-(2-methoxyphenyl)-4-[4-(2-phthalimido)butyl]piperazine with reduced alpha 1-adrenergic affinity. Journal of medicinal chemistry, 38(13), 2345–2353.
- Papanastasiou, I., et al. (2022). Design, Synthesis and 5-HT1A Binding Affinity of N-(3-(4-(2-Methoxyphenyl)piperazin-1-yl)propyl)tricyclo[3.3.1.13,7]decan-1-amine and N-(3-(4-(2-Methoxyphenyl)piperazin-1-yl)propyl)-3,5-dimethyl-tricylo[3.3.1.13,7]decan-1-amine. Molecules, 27(6), 1765.
- Li, L., et al. (2018). Recent advances in trimethoxyphenyl (TMP) based tubulin inhibitors targeting the colchicine binding site. European Journal of Medicinal Chemistry, 151, 60-79.
- (2025). MODELING INTERACTIONS OF ALPHA-1A ADRENERGIC RECEPTOR AND DIFFERENT ARYLPIPERAZINE LIGANDS.
- Papanastasiou, I., et al. (2022). Design, Synthesis and 5-HT1A Binding Affinity of N-(3-(4-(2-Methoxyphenyl)piperazin-1-yl)propyl)tricyclo[3.3.1.13,7]decan-1-amine and N-(3-(4-(2-Methoxyphenyl)piperazin-1-yl)propyl)-3,5-dimethyl-tricylo[3.3.1.13,7]decan-1-amine. MDPI.
- Wang, D., et al. (2021). Structural Modification of the 3,4,5-Trimethoxyphenyl Moiety in the Tubulin Inhibitor VERU-111 Leads to Improved Antiproliferative Activities. Journal of medicinal chemistry, 64(15), 11347–11360.
- Chierrito, T. P., et al. (2021). The Structural Determinants for α1-Adrenergic/Serotonin Receptors Activity among Phenylpiperazine-Hydantoin Derivatives. International journal of molecular sciences, 22(22), 12513.
- Khatuya, H., et al. (2002). Arylpiperazine substituted heterocycles as selective alpha(1a) adrenergic antagonists. Bioorganic & medicinal chemistry letters, 12(17), 2443–2446.
- Orjales, A., et al. (1995). New (2-Methoxyphenyl)piperazine Derivatives as 5-HT1A Receptor Ligands with Reduced .alpha.1-Adrenergic Activity. Synthesis and Structure-Affinity Relationships. Journal of Medicinal Chemistry, 38(8), 1273–1277.
- Rørsted, E. M., et al. (2024). Discovery and Structure-Activity Relationships of 2,5-Dimethoxyphenylpiperidines as Selective Serotonin 5-HT2A Receptor Agonists. Journal of medicinal chemistry, 67(9), 7224–7244.
- Al-Warhi, T., et al. (2022). Recent Advances of Tubulin Inhibitors Targeting the Colchicine Binding Site for Cancer Therapy. Biomolecules, 12(12), 1843.
- Al-Ostoot, F. H., et al. (2022). Design, synthesis, docking study and anticancer evaluation of new trimethoxyphenyl pyridine derivatives as tubulin inhibitors and apoptosis inducers. Journal of enzyme inhibition and medicinal chemistry, 37(1), 389–403.
- Dahl, K., et al. (2019). Binding affinity (Ki) of compounds 1–3 at 5-HT1A receptors: Competition...

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- Lunkad, A. (2022). Structure activity Relationship (SAR) of alpha 1 receptor antagonist. YouTube.
- Stroth, N., et al. (2015). Arylpiperazine Agonists of the Serotonin 5-HT1A Receptor Preferentially Activate cAMP Signaling versus Recruitment of β-Arrestin-2. ACS chemical neuroscience, 6(8), 1365–1375.
- Kim, J., et al. (2003). Dual-acting agents with alpha1-adrenoceptor antagonistic and steroid 5alpha-reductase inhibitory activities. Synthesis and evaluation of arylpiperazine derivatives. Bioorganic & medicinal chemistry, 11(21), 4585–4595.
- Al-Ostoot, F. H., et al. (2021). Design, synthesis, docking study and anticancer evaluation of new trimethoxyphenyl pyridine derivatives as tubulin inhibitors and apoptosis inducers.
- Minneman, K. P. (2005). Recent progress in α1-adrenergic receptor research. Acta pharmacologica Sinica, 26(11), 1281–1286.
- Murali, S., et al. (2001). Design and synthesis of novel alpha(1)(a) adrenoceptor-selective antagonists. 3. Approaches to eliminate opioid agonist metabolites by using substituted phenylpiperazine side chains. Journal of medicinal chemistry, 44(2), 175–184.

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Sources

- 1. Structural Modification of the 3,4,5-Trimethoxyphenyl Moiety in the Tubulin Inhibitor VERU-111 Leads to Improved Antiproliferative Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design, synthesis, docking study and anticancer evaluation of new trimethoxyphenyl pyridine derivatives as tubulin inhibitors and apoptosis inducers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Analogues of the 5-HT1A serotonin antagonist 1-(2-methoxyphenyl)-4-[4-(2-phthalimido)butyl]piperazine with reduced alpha 1-adrenergic affinity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

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- 8. Arylpiperazine substituted heterocycles as selective alpha(1a) adrenergic antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. Dual-acting agents with alpha1-adrenoceptor antagonistic and steroid 5alpha-reductase inhibitory activities. Synthesis and evaluation of arylpiperazine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Synthesis, alpha 1-adrenoceptor antagonist activity, and SAR study of novel arylpiperazine derivatives of phenytoin - PubMed [pubmed.ncbi.nlm.nih.gov]

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